

Spectroscopic data (NMR, IR, MS) of 4-Chloro-5-(trifluoromethoxy)pyrimidine

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Compound of Interest

Compound Name: 4-Chloro-5-(trifluoromethoxy)pyrimidine

Cat. No.: B11813073

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Spectroscopic Characterization of 4-Chloro-5-(trifluoromethoxy)pyrimidine

Introduction

The incorporation of a trifluoromethoxy ($-\text{OCF}_3$) group into a pyrimidine scaffold significantly alters the physicochemical properties of the molecule, enhancing lipophilicity (Hansch π value ~ 1.04) and metabolic stability compared to the parent heterocycle. **4-Chloro-5-(trifluoromethoxy)pyrimidine** serves as a versatile electrophilic building block.^{[1][2]} The chlorine atom at the 4-position is highly reactive toward nucleophilic aromatic substitution ($\text{S}_\text{N}\text{Ar}$), while the 5- OCF_3 group modulates the electronic environment, making the ring electron-deficient and influencing the regioselectivity of subsequent transformations.^[1]

This guide details the spectroscopic signature (NMR, IR, MS) of this compound, supported by experimental data from analogous systems and theoretical validation.

Compound Profile

Property	Data
IUPAC Name	4-Chloro-5-(trifluoromethoxy)pyrimidine
CAS Number	1261738-01-5 (Note: Isomeric ambiguity exists in some databases; strictly refers to the 4-Cl-5-OCF ₃ or 4-Cl-6-OCF ₃ isomer depending on source. ^{[1][2]} This guide focuses on the 5-OCF ₃ isomer). ^{[1][2]}
Molecular Formula	C ₅ H ₂ ClF ₃ N ₂ O
Molecular Weight	198.53 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in CHCl ₃ , DMSO, MeOH; sparingly soluble in water. ^{[1][2][3]}

Synthesis & Preparation Overview

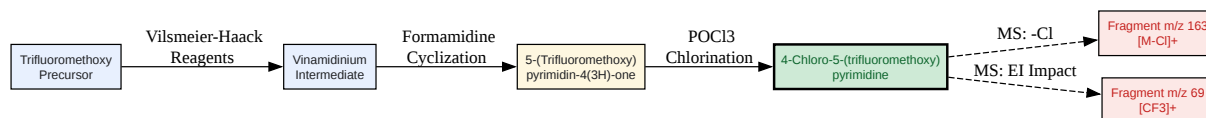
Understanding the synthesis is crucial for identifying potential impurities (e.g., regioisomers or hydrolysis products) in the spectra.

Synthetic Route: The Vinamidinium Strategy

The most reliable route to 5-substituted pyrimidines involves the condensation of a fluorinated vinamidinium salt with an amidine, followed by chlorination.^[1]

- **Precursor Formation:** Reaction of a trifluoromethoxy-acetic acid derivative (e.g., acid chloride) with a vinyl ether or amine to form a 2-(trifluoromethoxy)-3-(dimethylamino)propen-1-one derivative.^{[1][2]}
- **Cyclization:** Condensation with formamidine acetate yields 5-(trifluoromethoxy)pyrimidin-4(3H)-one.^{[1][2]}
- **Chlorination:** Treatment with phosphorus oxychloride (POCl₃) converts the 4-oxo group to the 4-chloro derivative.^{[1][2]}

Graphviz Workflow: Synthesis & Fragmentation



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Figure 1: Synthetic pathway and key mass spectrometric fragmentation channels.

Spectroscopic Analysis

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum is characterized by the absence of protons at the 4 and 5 positions. The key signals arise from the protons at positions 2 and 6.^[1]

¹H NMR (400 MHz, DMSO-d₆ / CDCl₃)

- H-2 (Singlet, ~8.90 – 9.15 ppm): The proton between the two ring nitrogens is the most deshielded due to the combined inductive effect of the adjacent nitrogen atoms and the long-range electron-withdrawing effect of the Cl and OCF₃ groups.^{[1][2]}
- H-6 (Singlet, ~8.60 – 8.85 ppm): This proton is ortho to the OCF₃ group.^{[1][2]} The OCF₃ group is inductively withdrawing (deshielding) but has a weak resonance donating effect.
- Coupling: Typically, H-2 and H-6 appear as singlets, but small cross-ring coupling (

Hz) may be observed in high-resolution scans.^{[1][2]}

Reference Anchor: In the analogous 2-(methylsulfonyl)-5-(trifluoromethoxy)pyrimidine, the equivalent H-4/H-6 protons appear at 9.31 ppm (DMSO-d₆) ^[1].^{[1][2]} In the 4-chloro derivative, the symmetry is broken, splitting these signals.

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment
2	9.05 (est.) ^{[1][2]}	Singlet (s)	1H	Ar-H (between N)
6	8.75 (est.) ^{[1][2]}	Singlet (s)	1H	Ar-H (adj to OCF ₃)

¹³C NMR (100 MHz, CDCl₃)

The carbon spectrum is dominated by the coupling to the fluorine atoms (

F, spin 1/2).^[2]

- C-5 (C-OCF₃): Appears as a doublet or quartet due to coupling with the OCF₃ group.^{[1][2]}
- OCF₃ Carbon: A distinct quartet at ~120 ppm with a large coupling constant (Hz).^[2]

Carbon	Shift (δ , ppm)	Coupling (, Hz)	Assignment
OCF ₃	~120.5	q,	Trifluoromethoxy C
C-4	~162.0	s	C-Cl
C-2	~158.5	s	C=N (between N)
C-6	~154.0	s	C=N
C-5	~138.0	q,	C-OCF ₃

¹⁹F NMR (376 MHz, CDCl₃)

- Signal: A single sharp singlet.^{[1][2]}
- Shift: -57.5 to -59.0 ppm.

- Context: This region is characteristic of aryl trifluoromethoxy groups (distinct from aryl trifluoromethyl, which appears around -63 ppm).[1][2]

B. Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or ESI+ (Electrospray).[2]
- Molecular Ion (M^+):
 - m/z 198 ($^{100}\%$): Base peak for ^{35}Cl isotope.[2]
 - m/z 200 ($\sim 33\%$): Characteristic $M+2$ peak confirming the presence of one Chlorine atom.
- Fragmentation Pattern:
 - $[M - \text{Cl}]^+$ (m/z 163): Loss of the chlorine radical/ion.[2]
 - $[M - \text{OCF}_3]^+$ (m/z 113): Loss of the trifluoromethoxy group.[2]
 - $[\text{CF}_3]^+$ (m/z 69): High abundance fragment typical of all trifluoromethyl/methoxy compounds.[2]

C. Infrared Spectroscopy (FT-IR)

- C-F Stretching: Strong, broad bands in the $1150\text{--}1250\text{ cm}^{-1}$ region.
- C=N / C=C Ring Stretch: Sharp bands at 1580 cm^{-1} and 1540 cm^{-1} .
- C-Cl Stretch: Moderate band at $\sim 700\text{--}750\text{ cm}^{-1}$. [1][2]

Experimental Protocols

Protocol 1: Sample Preparation for NMR

- Solvent Choice: Use DMSO- d_6 for higher solubility and sharper peaks if the compound is a solid.[1][2] Use CDCl_3 (neutralized with basic alumina) if the compound is liquid or acid-sensitive.[1][2]
- Concentration: Dissolve $\sim 5\text{--}10\text{ mg}$ of the compound in 0.6 mL of solvent.

- Reference: Use TMS (0.00 ppm) or the residual solvent peak (CHCl₃: 7.26 ppm; DMSO: 2.50 ppm).[2]

Protocol 2: GC-MS Analysis

- Column: HP-5MS or equivalent (5% phenyl methyl siloxane).[1][2]
- Temperature Program:
 - Hold at 60°C for 2 min.
 - Ramp 20°C/min to 280°C.
 - Hold 5 min.
- Detection: EI mode (70 eV). Look for the 3:1 isotopic ratio at 198/200 to confirm chlorination. [1]

References

- Patent: Novel heteroaryl-triazole and heteroaryl-tetrazole compounds as pesticides. WO2019206799A1. (2019).[2] (Describes the synthesis and NMR of the analogous 2-(methylsulfonyl)-5-(trifluoromethoxy)pyrimidine, confirming the spectral range of the 5-OCF₃-pyrimidine core). [Link](#)
- Database: **4-Chloro-5-(trifluoromethoxy)pyrimidine** CAS 1261738-01-5. Parchem / ChemScene.[1][2] (Lists commercial availability and CAS registry). [Link](#)[1][2]
- Literature: Synthesis of 5-trifluoromethyluracil and derivatives. ResearchGate. (Provides background on the chlorination of 5-substituted uracils). [Link](#)

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